

Introduction: The Strategic Value of a Bifunctional Building Block

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Compound of Interest

Compound Name: *Tert-butyl 5-aminopentanoate*

CAS No.: 63984-03-2

Cat. No.: B1278426

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Tert-butyl 5-aminopentanoate, identified by CAS number 63984-03-2, is a bifunctional aliphatic linker that has become an invaluable tool in modern synthetic chemistry, particularly within pharmaceutical and biochemical research.^{[1][2]} Its structure, featuring a terminal primary amine and a sterically hindered tert-butyl ester, provides two distinct reactive sites with orthogonal stability. This unique arrangement allows for sequential, controlled modifications, making it a cornerstone in the construction of complex molecules, from novel therapeutic agents to sophisticated biochemical probes.

The primary amine serves as a versatile nucleophilic handle for conjugation, while the tert-butyl ester acts as a robust protecting group for the carboxylic acid, stable to a wide range of reaction conditions but readily removable under specific acidic protocols.^{[3][4]} This guide, intended for researchers and drug development professionals, will explore the core properties, synthesis, reactivity, and strategic applications of this compound, providing both foundational knowledge and field-proven experimental protocols.

Physicochemical Properties & Spectroscopic Signature

Accurate identification and confirmation of purity are paramount in any synthetic workflow. **Tert-butyl 5-aminopentanoate** is typically a colorless to light yellow liquid.^[5] Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	63984-03-2	^[5] ^[6] ^[7]
Molecular Formula	C ₉ H ₁₉ NO ₂	^[6] ^[7] ^[8]
Molecular Weight	173.25 g/mol	^[9] ^[10]
Appearance	Colorless to light yellow Liquid	^[5] ^[7]
Boiling Point	220.1 ± 23.0 °C (Predicted)	^[5] ^[11]
Density	0.940 ± 0.06 g/cm ³ (Predicted)	^[5] ^[11]
pKa	10.27 ± 0.10 (Predicted)	^[5] ^[11]
Storage	Store in freezer, under -20°C, inert atmosphere	^[5] ^[11]

Analytical Characterization: The Scientist's Fingerprint

Verifying the identity and purity of **Tert-butyl 5-aminopentanoate** is critical. The following data represent a typical spectroscopic profile.

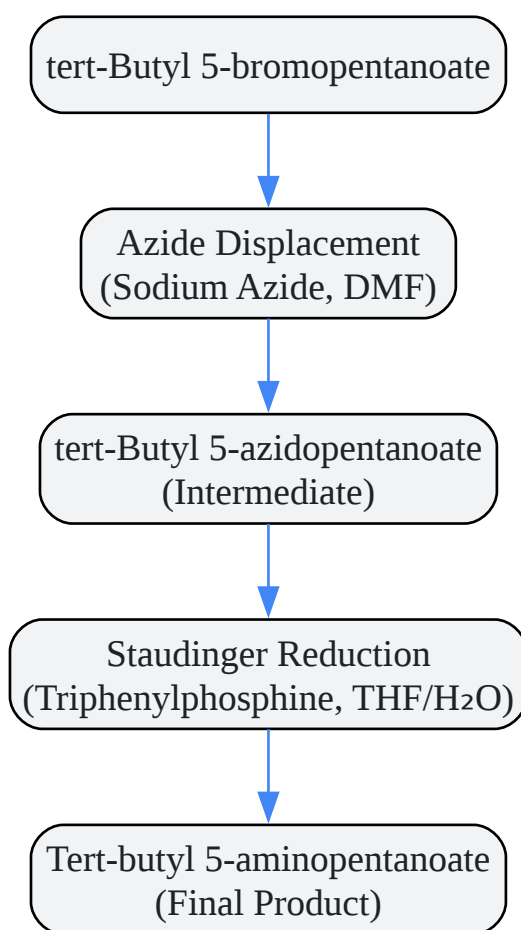
- ¹H NMR Spectroscopy:** The proton NMR spectrum provides a clear signature. A defining feature is the large singlet at approximately δ 1.44 ppm, integrating to 9 protons, which corresponds to the chemically equivalent methyl groups of the tert-butyl ester.^[12] Other expected signals include multiplets for the methylene groups of the pentanoate backbone and a triplet near δ 2.7-2.8 ppm for the methylene group adjacent to the amine.^[12] The presence of the tert-butyl signal is not only diagnostic but its exceptional sharpness and intensity, even when the molecule is attached to large proteins, make it a useful NMR probe for studying macromolecular complexes.^[13]
- ¹³C NMR Spectroscopy:** The carbon spectrum will show a characteristic signal for the quaternary carbon of the tert-butyl group around 80 ppm and the carbonyl carbon of the ester near 172-173 ppm.^[14]

- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) will typically show the protonated molecule $[M+H]^+$ at m/z 174.15.

Synthesis and Purification: From Precursor to Product

A common and reliable method for synthesizing **Tert-butyl 5-aminopentanoate** involves a two-step process starting from tert-butyl 5-bromopentanoate. This approach is favored for its high yield and straightforward execution.[12]

Synthetic Workflow Diagram



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Caption: Synthetic route to **Tert-butyl 5-aminopentanoate**.

Experimental Protocol: Synthesis via Azide Reduction

This protocol is adapted from established literature procedures.^[12] The causality behind this choice rests on the high efficiency of the SN2 displacement of bromide by azide and the mild, high-yielding nature of the Staudinger reduction, which avoids harsh reagents that could cleave the ester.

Materials:

- tert-Butyl 5-bromopentanoate
- Sodium azide (NaN_3)
- Dry N,N-Dimethylformamide (DMF)
- Triphenylphosphine (PPh_3)
- Tetrahydrofuran (THF)
- Deionized water
- Chloroform (or Dichloromethane)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography

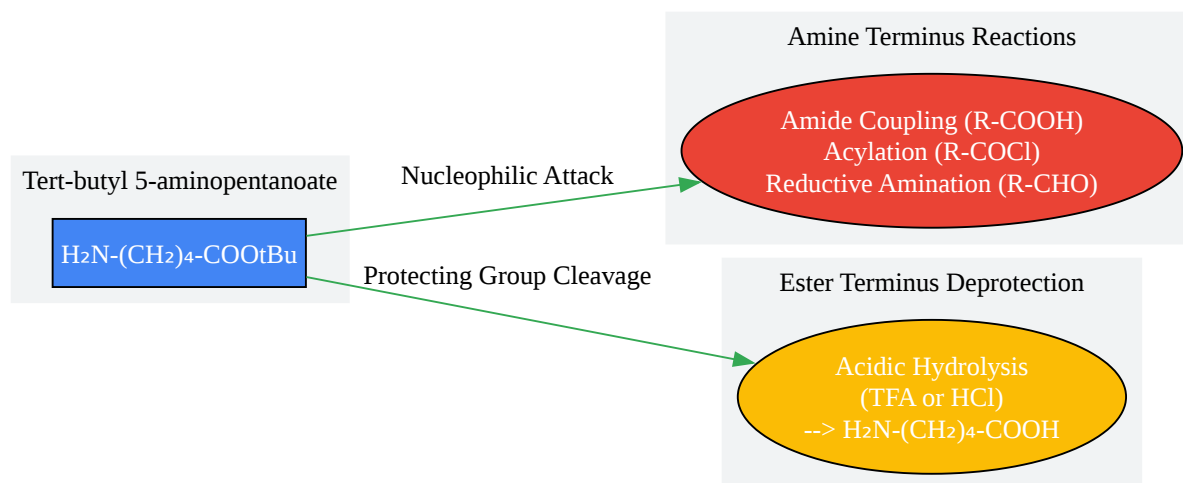
Step-by-Step Methodology:

- Azide Formation:
 - Dissolve tert-butyl 5-bromopentanoate (1.0 eq) in dry DMF.
 - Add sodium azide (1.5 eq) to the solution.
 - Heat the reaction mixture to 70-80 °C and stir for 16-18 hours under an inert atmosphere (e.g., Nitrogen or Argon).

- After cooling to room temperature, dilute the mixture with chloroform and wash sequentially with water and brine to remove DMF and excess salts.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield crude tert-butyl 5-azidopentanoate.
- Staudinger Reduction:
 - Dissolve the crude azide intermediate from the previous step in THF.
 - Add triphenylphosphine (1.1 eq) to the solution. A vigorous evolution of nitrogen gas will be observed.
 - Once the gas evolution ceases, add a few drops of water to the reaction mixture to hydrolyze the aza-ylide intermediate.
 - Continue stirring for an additional 4 hours at room temperature.
 - Evaporate the THF under reduced pressure.
- Purification:
 - The resulting residue contains the desired product and triphenylphosphine oxide as a major byproduct.
 - Purify the crude material by flash column chromatography on silica gel, typically using a gradient eluent system such as 5% methanol in chloroform or dichloromethane, to isolate the pure **Tert-butyl 5-aminopentanoate** as a yellow liquid.[\[12\]](#)

The Chemistry of a Bifunctional Linker

The synthetic utility of **Tert-butyl 5-aminopentanoate** stems from the differential reactivity of its two functional groups. This allows for a modular approach to synthesis where one end of the molecule can be modified while the other remains protected.



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Caption: Dual reactivity of **Tert-butyl 5-aminopentanoate**.

- **Amine Terminus Reactivity:** The primary amine is a potent nucleophile, readily participating in standard amine chemistries such as amide bond formation with carboxylic acids (using coupling reagents like EDC/HOBt), acylation with acid chlorides, and reductive amination with aldehydes or ketones. This allows for the attachment of the linker to a wide variety of substrates.
- **Ester Terminus as a Protecting Group:** The tert-butyl ester is a workhorse protecting group for carboxylic acids.[15] Its key advantage is its stability under basic, nucleophilic, and hydrogenolysis conditions, which are often used in peptide synthesis and other complex synthetic routes.[3] Deprotection is cleanly and efficiently achieved under strongly acidic conditions, typically with trifluoroacetic acid (TFA) in dichloromethane or with hydrochloric acid in an organic solvent.[3] This orthogonality is the cornerstone of its strategic application.

Applications in Drug Discovery and Research

The unique properties of **Tert-butyl 5-aminopentanoate** make it a valuable intermediate in several high-impact research areas.

- **Pharmaceutical Development:** It serves as a key building block in the synthesis of diverse pharmaceuticals, particularly those targeting neurological and metabolic disorders.^[1] For example, it is a documented starting material for constructing the (S)-2-aminoglutarimide moiety, a critical component in certain advanced therapeutic agents.^[16]
- **PROTAC Linker Synthesis:** In the rapidly evolving field of targeted protein degradation, **Tert-butyl 5-aminopentanoate** and its derivatives are used as aliphatic linkers in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[17][18]} PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation.^[18] The pentanoate chain provides the necessary spacing and flexibility for the two ends of the PROTAC to bind their respective proteins effectively.
- **Peptide and Peptoid Synthesis:** The compound is used in the production of peptides and peptoids, where it can be incorporated as a non-natural amino acid to modulate the final structure's properties, such as stability or binding affinity.^{[1][14]}

Key Experimental Protocols

The following protocols outline common transformations involving **Tert-butyl 5-aminopentanoate**.

Protocol 1: Deprotection of the Tert-butyl Ester

This protocol demonstrates the standard procedure for cleaving the ester to reveal the free carboxylic acid.

Materials:

- **Tert-butyl 5-aminopentanoate**
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Diethyl ether

Step-by-Step Methodology:

- Dissolve the **Tert-butyl 5-aminopentanoate** (1.0 eq) in DCM (approx. 0.1 M solution).
- Cool the solution to 0 °C in an ice bath.
- Add TFA (a 25-50% solution in DCM, v/v) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC or LC-MS until the starting material is consumed.
- Concentrate the reaction mixture under reduced pressure to remove the DCM and excess TFA.
- The resulting crude 5-aminopentanoic acid (as its TFA salt) can often be precipitated by adding cold diethyl ether and collected by filtration.

Protocol 2: Amide Coupling (EDC/HOBt)

This protocol describes the coupling of the amine group to a generic carboxylic acid.

Materials:

- **Tert-butyl 5-aminopentanoate**
- A generic carboxylic acid (R-COOH)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC·HCl)
- Hydroxybenzotriazole (HOBt)
- Dry Dichloromethane (DCM) or Dimethylformamide (DMF)
- N,N-Diisopropylethylamine (DIPEA)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine

Step-by-Step Methodology:

- Dissolve the carboxylic acid (1.0 eq), EDC·HCl (1.2 eq), and HOBt (1.2 eq) in dry DCM or DMF.
- Stir the mixture at room temperature for 15-20 minutes to form the activated ester.
- Add **Tert-butyl 5-aminopentanoate** (1.1 eq) to the reaction mixture, followed by DIPEA (2.5 eq).
- Stir the reaction at room temperature for 12-16 hours.
- Dilute the reaction with DCM and wash sequentially with saturated NaHCO₃ solution, water, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the desired amide.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **Tert-butyl 5-aminopentanoate** is essential.

- Hazards: The compound is classified as causing skin and serious eye irritation.^{[7][19]} It may also cause respiratory irritation.^[7] The GHS pictogram is GHS07 (Warning).^[7]
- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses or goggles, and a lab coat.^[19] Handling should be performed in a well-ventilated area or a chemical fume hood.^{[19][20]}
- Handling: Avoid contact with skin and eyes.^[20] Avoid breathing vapors or mists.^[7] Wash hands thoroughly after handling.^[19]
- Storage: For long-term stability, the compound should be stored in a tightly sealed container in a freezer at or below -20 °C under an inert atmosphere.^{[5][10][11]}

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